

An In-depth Technical Guide to the Chemical Properties of Basketane

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Basketane*
CAS No.: *5603-27-0*
Cat. No.: *B15799688*

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Abstract

This technical guide provides a comprehensive overview of the chemical properties of **basketane** (pentacyclo[4.4.0.0^{2,5}.0^{3,8}.0^{4,7}]decane), a highly strained polycyclic saturated hydrocarbon.^[1] First synthesized in 1966, this unique cage-like molecule has been a subject of significant interest in organic chemistry for studying the limits of molecular stability and reactivity.^[1] This document details its synthesis, physicochemical properties, spectroscopic signature, and key chemical transformations. All quantitative data is presented in structured tables, and detailed experimental protocols for its synthesis and major reactions are provided. Furthermore, signaling pathways and experimental workflows are illustrated using Graphviz diagrams to facilitate a deeper understanding of the chemistry of **basketane**.

Introduction

Basketane (C₁₀H₁₂) is a pentacyclic alkane with a structure that resembles a basket, hence its trivial name.^{[1][2]} Its systematic IUPAC name is pentacyclo[4.4.0.0^{2,5}.0^{3,8}.0^{4,7}]decane.^{[1][3]} The molecule's rigid, cage-like framework, composed of multiple cyclobutane and cyclopropane

rings, results in significant angle and torsional strain, with a total strain energy estimated to be over 100 kcal/mol.^[1] This high degree of strain is the primary driver for its unique reactivity, making it a valuable model compound for investigating strain relief and valence isomerization in polycyclic systems.^[1]

Physicochemical Properties

Basketane is a colorless solid with a melting point of 58–61 °C.^[1] It is soluble in organic solvents and is characterized by its nonpolar, hydrophobic nature.^[1] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Basketane**

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₂	^[1] ^[3]
Molar Mass	132.206 g·mol ⁻¹	^[2]
IUPAC Name	pentacyclo[4.4.0.0 ^{2,5} .0 ^{3,8} .0 ^{4,7}]decane	^[1] ^[3]
CAS Number	5603-27-0	^[2]
Melting Point	58–61 °C	^[1]
Boiling Point	~185 °C at 760 mmHg	^[1]
Density	1.30 g/cm ³	^[1]
Strain Energy	> 100 kcal/mol	^[1]

Spectroscopic Properties

The highly symmetrical structure of **basketane** is reflected in its spectroscopic data. The absence of olefinic or carbonyl groups simplifies its NMR and IR spectra.^[1]

Table 2: Spectroscopic Data of **Basketane**

Technique	Data	Reference
¹ H NMR	Exhibits high symmetry with a limited number of signals, confirming the rigid polycyclic structure. The absence of signals in the 4.5-6.5 ppm range indicates a fully saturated hydrocarbon.	[1]
¹³ C NMR	Displays a limited number of distinct signals due to molecular symmetry, highlighting unique carbon environments including bridgehead CH and CH ₂ groups.	[1]
Infrared (IR)	Shows characteristic aliphatic C-H stretching bands at 2900-3000 cm ⁻¹ . The absence of carbonyl (~1700 cm ⁻¹) or C=C (1640-1680 cm ⁻¹) stretches confirms the lack of these functional groups.	[1]
Mass Spectrometry (MS)	The molecular ion peak (M ⁺) appears at m/z 132, confirming the molecular formula C ₁₀ H ₁₂ . Fragmentation patterns include the loss of C ₂ H ₄ units (m/z 104), reflecting the inherent strain.	[1]

Synthesis of Basketane

Basketane was first synthesized independently by the research groups of Masamune and Dauben and Whalen in 1966.[2] The most common route involves a multi-step sequence

starting from cyclooctatetraene and maleic anhydride.

Experimental Protocol: Synthesis of Basketane

This protocol is based on the original synthesis reported by Dauben and Whalen.

Step 1: Diels-Alder Reaction of Cyclooctatetraene and Maleic Anhydride

- Procedure: A solution of cyclooctatetraene (1 equivalent) and maleic anhydride (1 equivalent) in benzene is stirred at room temperature. The reaction proceeds as a [4+2] cycloaddition to yield the endo-adduct, a polycyclic anhydride. The product precipitates from the solution and can be collected by filtration.
- Yield: Approximately 40% for the subsequent photochemical cycloaddition step.[\[2\]](#)

Step 2: Photochemical [2+2] Cycloaddition

- Procedure: The polycyclic anhydride from Step 1 is dissolved in acetone. The solution is irradiated with a suitable light source (e.g., a medium-pressure mercury lamp) to induce an intramolecular [2+2] cycloaddition. This step closes the central cyclobutane ring to form the caged anhydride.
- Yield: Approximately 40%.[\[2\]](#)

Step 3: Hydrolysis of the Anhydride

- Procedure: The caged anhydride is hydrolyzed to the corresponding diacid by treatment with a base, such as sodium carbonate solution, followed by acidification.

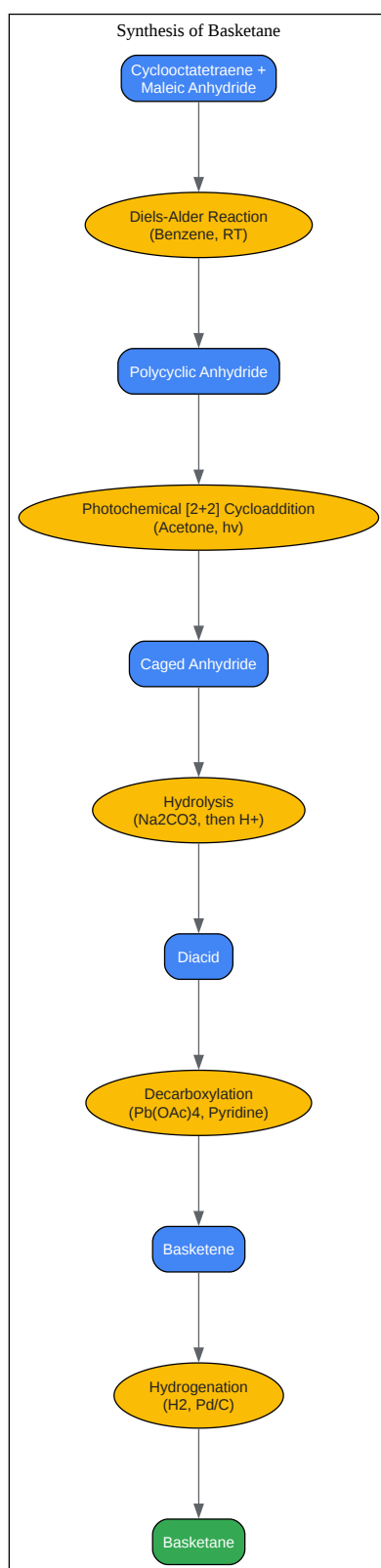
Step 4: Decarboxylation to Basketene

- Procedure: The diacid is treated with lead tetraacetate in pyridine. This oxidative decarboxylation removes the two carboxyl groups as CO₂ and forms a double bond, yielding the unsaturated intermediate, basketene.[\[4\]](#)

Step 5: Hydrogenation to **Basketane**

- Procedure: Basketene is dissolved in a suitable solvent (e.g., ethanol) and subjected to catalytic hydrogenation using palladium on carbon (Pd/C) as the catalyst under a hydrogen atmosphere. The reaction saturates the double bond to yield the final product, **basketane**.^[2]

Synthesis Workflow Diagram



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Caption: Synthetic pathway for **basketane**.

Chemical Reactivity

The high strain energy of **basketane** dictates its chemical reactivity, which is characterized by rearrangements to less strained isomers.

Catalytic Hydrogenation to Twistane

Basketane undergoes hydrogenolysis in the presence of a palladium on carbon catalyst, leading to the cleavage of specific cyclobutane bonds and rearrangement to the less strained isomer, twistane.^{[1][2]}

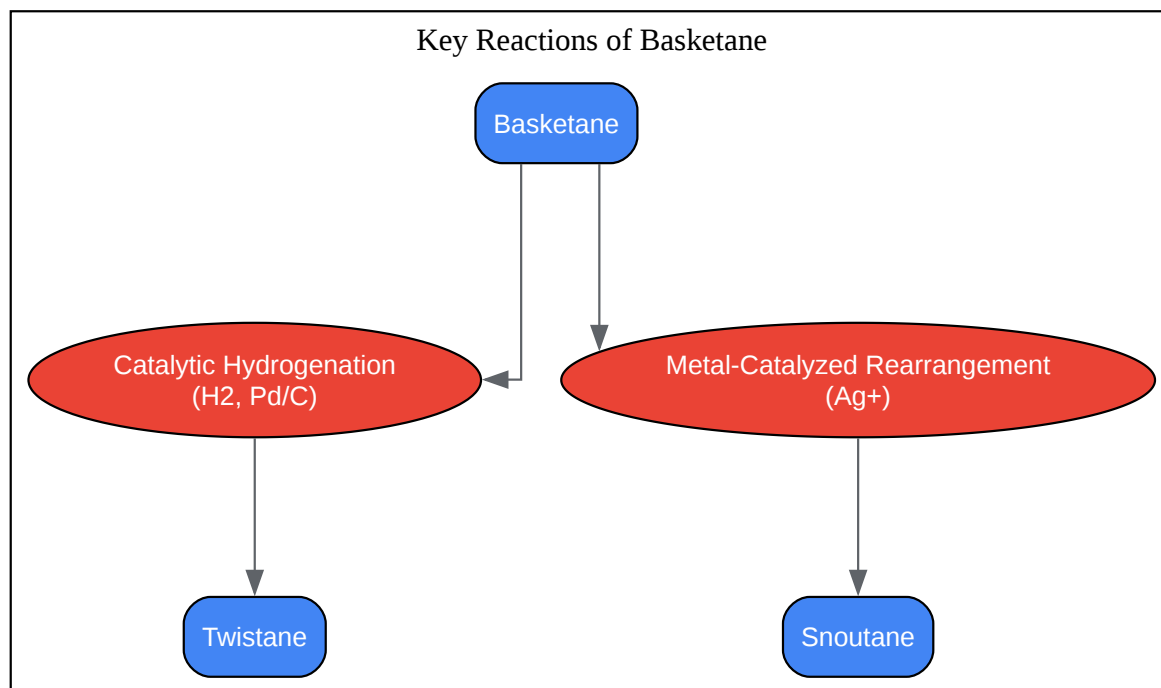
- Procedure: **Basketane** is dissolved in a suitable solvent such as methanol. A catalytic amount of palladium on carbon (Pd/C) is added to the solution. The mixture is stirred under a hydrogen atmosphere (typically at 1-5 atm) at room temperature. The reaction proceeds with the uptake of hydrogen. Upon completion, the catalyst is removed by filtration, and the solvent is evaporated to yield twistane.
- Yield: 70-75%.

Metal-Catalyzed Rearrangement to Snoutane

Transition metals, particularly silver(I) ions, catalyze the valence isomerization of **basketane** to snoutane.^[2] This rearrangement is driven by the release of strain energy.

- Procedure: **Basketane** is treated with a catalytic amount of a silver(I) salt, such as silver perchlorate, in a suitable solvent. The reaction is typically carried out at moderate temperatures. The rearrangement proceeds to give snoutane as the major product.
- Yield: 70–90%.

Reaction Pathways Diagram



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Caption: Major reaction pathways of **basketane**.

Conclusion

Basketane remains a molecule of significant interest due to its unique structural and chemical properties. Its synthesis, while challenging, provides access to a highly strained system that serves as a valuable platform for studying fundamental concepts in organic chemistry. The reactivity of **basketane**, dominated by strain-releasing rearrangements, offers insights into the behavior of polycyclic hydrocarbons. The data and protocols presented in this guide are intended to support further research and development in the fields of organic synthesis, materials science, and medicinal chemistry where strained molecules may play a role.

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